

# 2-Hydrazinopyridine chemical structure and IUPAC name

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## Compound of Interest

Compound Name: **2-Hydrazinopyridine**

Cat. No.: **B147025**

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## An In-depth Technical Guide to 2-Hydrazinopyridine

This guide provides a comprehensive overview of **2-hydrazinopyridine**, a significant heterocyclic compound. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, and synthesis.

## Chemical Structure and Nomenclature

**2-Hydrazinopyridine** is an organic compound featuring a pyridine ring substituted with a hydrazine group at the second position.

IUPAC Name: pyridin-2-ylhydrazine[1][2]

Synonyms: 2-Pyridylhydrazine, 2-hydrazinylpyridine[3][4][5][6]

The chemical structure consists of a six-membered aromatic heterocycle containing one nitrogen atom (a pyridine ring), with a  $\text{-NHNH}_2$  (hydrazine) substituent at the C2 position.

Caption: Chemical structure of **2-Hydrazinopyridine**.

## Physicochemical Properties

The following table summarizes key quantitative data for **2-hydrazinopyridine**.

Property	Value	Reference
Molecular Formula	C <sub>5</sub> H <sub>7</sub> N <sub>3</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	109.13 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
CAS Number	4930-98-7	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White to orange-brown crystals or crystalline mass	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	41-48 °C	<a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	90-92 °C at 1 mmHg	<a href="#">[7]</a> <a href="#">[8]</a>
Purity	≥97% (GC)	<a href="#">[4]</a> <a href="#">[8]</a>
InChI Key	NWELCUKYUCBVKK-UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[5]</a>
SMILES	NNc1ccccc1	<a href="#">[3]</a> <a href="#">[8]</a>

## Experimental Protocol: Synthesis

**2-Hydrazinopyridine** is valuable in organic synthesis, particularly in the preparation of pharmaceuticals and agrochemicals.[\[4\]](#) A common laboratory-scale synthesis involves the reaction of 2-chloropyridine with hydrazine hydrate.[\[7\]](#)

Objective: To synthesize **2-hydrazinopyridine** from 2-chloropyridine.

Materials:

- 2-chloropyridine (1 eq., e.g., 20 g, 0.176 mol)
- Hydrazine hydrate (10 vol, e.g., 200 mL)
- Ethyl acetate
- Water
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

- Thin Layer Chromatography (TLC) plate
- TLC mobile phase: 8:2 ethyl acetate/methanol

Procedure:

- A solution of 2-chloropyridine in hydrazine hydrate is prepared.[7]
- The reaction mixture is stirred at 100 °C for 48 hours.[7]
- The reaction progress is monitored by TLC. The consumption of the 2-chloropyridine starting material is checked.[7]
- Once the reaction is complete, the mixture is diluted with water (e.g., 200 mL).[7]
- The product is extracted with ethyl acetate (5 x 500 mL).[7]
- The combined organic phases are dried over anhydrous sodium sulfate.[7]
- The solvent is removed under reduced pressure to yield the final product, **2-hydrazinopyridine**.[7]

Expected Yield: Approximately 78%. [7]

Characterization: The product can be characterized by  $^1\text{H}$  NMR and LCMS analysis.[7]

## Applications in Research and Development

**2-Hydrazinopyridine** serves as a versatile building block and ligand in various scientific fields:

- Pharmaceutical Synthesis: Its reactive hydrazine group makes it a key intermediate in the synthesis of heterocyclic compounds, some of which exhibit anti-cancer and anti-inflammatory properties.[4]
- Coordination Chemistry: It functions as a ligand in the formation of coordination complexes with metals, which are important in catalysis and materials science.[4]

- Analytical Chemistry: It is used in methods for the detection and quantification of carbonyl compounds.[4]
- Agrochemicals: It is a component in the formulation of pesticides and herbicides.[4]
- Materials Science: The compound is utilized in developing polymer materials to improve properties like thermal stability.[4]
- Biochemical Probes: It has been incorporated into fluorescent probes for the dual sensing of metal ions such as  $Zn^{2+}$  and  $Cd^{2+}$ .[8]

## Safety and Handling

**2-Hydrazinopyridine** is classified with the following GHS hazard statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Storage: Store at 2-8°C under an inert gas.[4][8][9] The compound is noted to be hygroscopic and heat-sensitive.[10] Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be used when handling this chemical.

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